

Technical Guide: Synthesis of 1,4-Dithiane-2-carbothioamide

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Compound of Interest

Compound Name: 1,4-Dithiane-2-carbothioamide

CAS No.: 1535972-66-7

Cat. No.: B2810881

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Executive Summary

This technical guide details the high-fidelity synthesis of **1,4-Dithiane-2-carbothioamide** (CAS 1535972-66-7).^[1] The 1,4-dithiane scaffold represents a critical heterocyclic pharmacophore, often utilized as a bioisostere for cyclohexane or piperazine rings to modulate lipophilicity and metabolic stability in drug discovery.

The protocol prioritizes a convergent synthetic strategy, constructing the heterocyclic core via a double-nucleophilic substitution/addition sequence before functionalizing the exocyclic carbon. This approach minimizes the handling of unstable thioamide intermediates and maximizes atom economy.

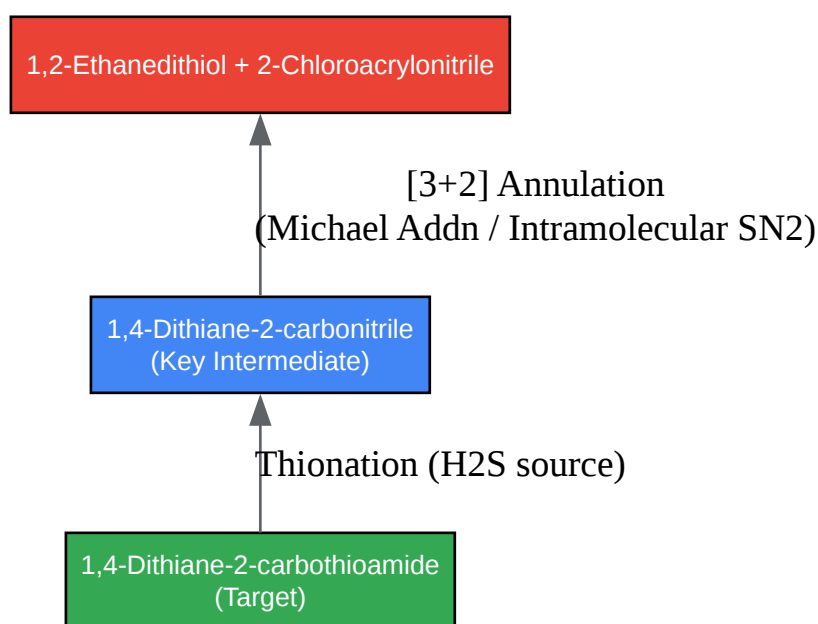
Part 1: Retrosynthetic Analysis & Strategy

The synthesis is best approached by disconnecting the thioamide functional group to a nitrile precursor, which in turn is derived from the cyclization of a dithiol fragment with a three-carbon electrophile.

Strategic Disconnections

- Functional Group Interconversion (FGI): The carbothioamide () is accessed from the corresponding nitrile () via thionation. This is preferred over the amide route due to the higher reactivity of nitriles toward hydrogen sulfide surrogates under mild conditions.
- Ring Construction: The 1,4-dithiane core is assembled via a [3+2] annulation strategy involving 1,2-ethanedithiol (2-carbon nucleophile) and 2-chloroacrylonitrile (3-carbon electrophile).[1]

Reaction Pathway Visualization



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Figure 1: Retrosynthetic logic flow from target to commercially available precursors.[1]

Part 2: Detailed Synthetic Protocol

Phase 1: Synthesis of 1,4-Dithiane-2-carbonitrile

This step establishes the heterocyclic core.[1] The reaction exploits the high nucleophilicity of the dithiol to perform a tandem Michael addition followed by an intramolecular cyclization

displacing the chloride.

Reagents:

- 1,2-Ethanedithiol (1.0 equiv)[1]
- 2-Chloroacrylonitrile (1.05 equiv)[1]
- Triethylamine (Et
N) (2.1 equiv)
- Dichloromethane (DCM) (Solvent, 0.5 M)

Protocol:

- Setup: Charge a 3-neck round-bottom flask with 1,2-ethanedithiol and DCM under an inert nitrogen atmosphere. Cool the solution to 0°C using an ice bath.
- Base Addition: Add Et
N dropwise over 15 minutes. The solution may become slightly yellow.
- Electrophile Addition: Dissolve 2-chloroacrylonitrile in a minimal amount of DCM. Add this solution dropwise to the reaction mixture at 0°C over 30 minutes. Critical: Control the exotherm; the temperature must not exceed 5°C to prevent polymerization of the acrylonitrile.
- Cyclization: Allow the mixture to warm to room temperature (RT) and stir for 12–16 hours. Monitor via TLC (Hexane/EtOAc 4:1). The dithiol spot (high R
) should disappear.
- Workup: Quench with water (50 mL). Separate the organic layer and wash with 1M HCl (to remove excess amine), followed by saturated NaHCO
and brine.
- Purification: Dry over anhydrous MgSO

, filter, and concentrate. Purify the residue via vacuum distillation or flash column chromatography (Silica, 0-20% EtOAc in Hexanes) to yield 1,4-dithiane-2-carbonitrile as a pale yellow oil or low-melting solid.^[1]

Phase 2: Conversion to 1,4-Dithiane-2-carbothioamide

The "green" magnesium-catalyzed thionation is selected over hazardous gaseous H

S or expensive Lawesson's reagent.^[1] This method uses Sodium Hydrosulfide (NaSH) activated by Magnesium Chloride (MgCl

).

Reagents:

- 1,4-Dithiane-2-carbonitrile (1.0 equiv)^[1]
- Sodium Hydrosulfide hydrate (NaSH·xH
O) (2.0 equiv)
- Magnesium Chloride hexahydrate (MgCl
·6H
O) (1.0 equiv)
- Dimethylformamide (DMF) (Solvent, 0.5 M)

Protocol:

- Activation: In a reaction vial, dissolve the nitrile in DMF. Add MgCl
·6H
O and stir for 10 minutes at RT to allow Lewis acid coordination to the nitrile nitrogen.
- Thionation: Add NaSH hydrate in one portion. The mixture will turn green/slurry.
- Reaction: Stir the mixture at room temperature for 4–6 hours. If conversion is slow (monitored by TLC), heat gently to 50°C.

- Quench: Pour the reaction mixture into ice-cold water (10 volumes). The product often precipitates as a solid.
- Isolation:
 - If solid forms: Filter, wash with copious water, and dry under vacuum.
 - If oil forms: Extract with EtOAc (3x), wash combined organics with LiCl solution (to remove DMF), dry over Na

SO

, and concentrate.

- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (Silica, DCM/MeOH 95:5).

Yield Expectation: 75–85% over two steps.

Part 3: Analytical Characterization

To validate the synthesis, the following spectroscopic signatures must be confirmed:

Technique	Expected Signal	Structural Assignment
1H NMR (DMSO-d6)	9.5 & 9.1 ppm (two broad singlets)	protons (restricted rotation).[1]
3.8 ppm (dd)	Methine proton at C2 (alpha to thioamide).	
2.6–3.2 ppm (multiplets)	Ring methylene protons (C3, C5, C6).	
13C NMR	~205 ppm	Thioamide Carbonyl (=S).
~50 ppm	Methine Carbon (C2).	
IR Spectroscopy	~3150–3300 cm	N–H stretch (primary amide). [1]
~1630 cm	N–H bending.	
~1400–1200 cm	C=S stretch (strong band).[1]	

Part 4: Process Safety & Handling

Thiol Management (Stench Control)

- Hazard: 1,2-Ethanedithiol has an extremely potent, repulsive odor and is toxic.
- Control: All reactions involving the dithiol must be performed in a functioning fume hood. Glassware should be soaked in a bleach (hypochlorite) bath immediately after use to oxidize residual thiols to odorless sulfonates.

Acrylonitrile Derivatives

- Hazard: 2-Chloroacrylonitrile is a lachrymator and potential alkylating agent.[1]

- Control: Wear double nitrile gloves. Quench excess electrophile with aqueous ammonia or thiourea before disposal.

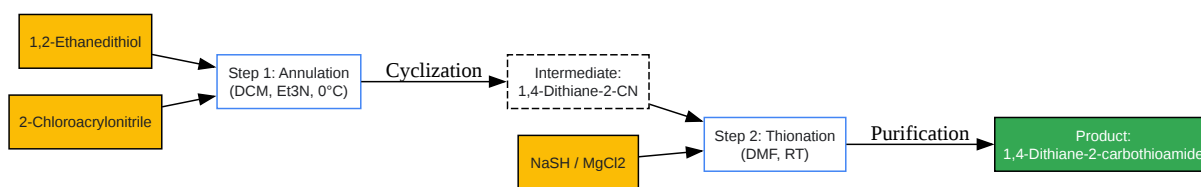
Hydrogen Sulfide Generation

- Hazard: Acidification of NaSH waste generates lethal H

S gas.

- Control: Quench NaSH reaction mixtures into basic bleach solution (pH > 10) to oxidize sulfide to sulfate before disposal. Never mix NaSH waste directly with acid.

Part 5: Workflow Visualization



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Figure 2: Step-by-step experimental workflow.

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